

An In-Depth Technical Guide to 8-Bromo-4-hydroxyquinoline-3-carboxylic acid

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Compound of Interest

Compound Name: 8-Bromo-4-hydroxyquinoline-3-carboxylic acid

Cat. No.: B1269253

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CAS Number: 35973-17-2

This technical guide provides a comprehensive overview of **8-Bromo-4-hydroxyquinoline-3-carboxylic acid**, a halogenated quinoline derivative of interest to researchers and professionals in drug discovery and development. This document collates available data on its physicochemical properties, synthesis, and potential biological activities, presenting the information in a structured and accessible format for a scientific audience.

Physicochemical Properties

8-Bromo-4-hydroxyquinoline-3-carboxylic acid is a solid organic compound. Its fundamental properties are summarized in the table below, combining data from various chemical suppliers and databases.^[1] While experimental data for some properties are limited, predicted values from computational models are also included.

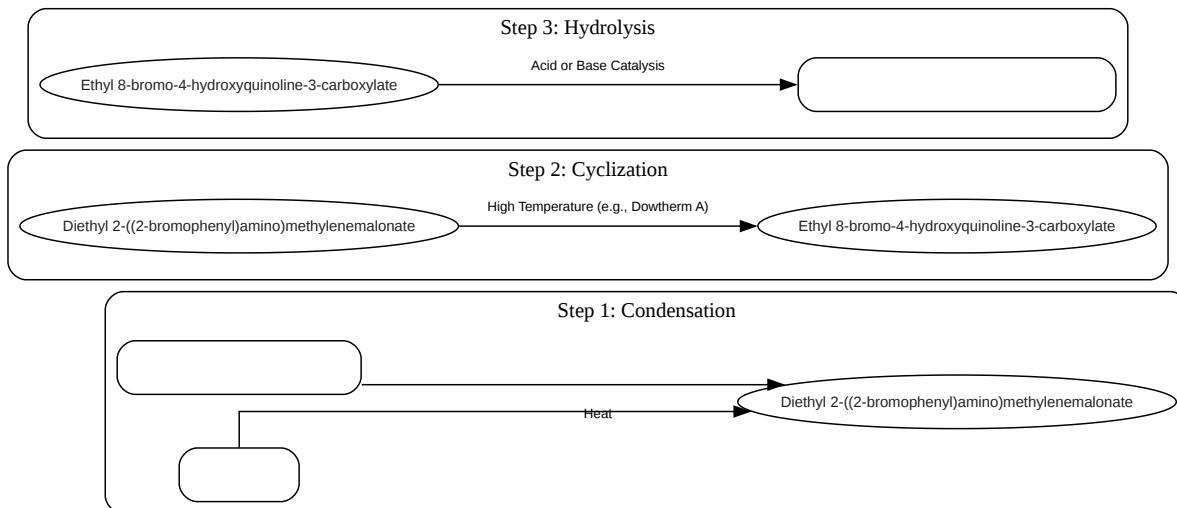
Property	Value	Source
CAS Number	35973-17-2	[1]
Molecular Formula	C ₁₀ H ₆ BrNO ₃	[1]
Molecular Weight	268.06 g/mol	[1]
Appearance	Solid	
Boiling Point (Predicted)	436.9 ± 45.0 °C	
Density (Predicted)	1.862 ± 0.06 g/cm ³	
pKa (Predicted)	0.56 ± 0.30	
InChI	1S/C10H6BrNO3/c11-7-3-1-2-5-8(7)12-4-6(9(5)13)10(14)15/h1-4H, (H,12,13)(H,14,15)	
SMILES	OC(=O)c1cnc2c(Br)cccc2c1O	

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** is not readily available in the reviewed literature. However, general synthetic strategies for quinoline derivatives can be adapted. One common method is the Gould-Jacobs reaction, which involves the condensation of an aniline with a diethyl ethoxymethylenemalonate followed by cyclization. For the synthesis of the target molecule, 2-bromoaniline would be a logical starting material.

Another potential route is the bromination of a pre-formed 4-hydroxyquinoline-3-carboxylic acid scaffold. The bromination of 8-substituted quinolines has been investigated, and these methods could be optimized for the desired product.[\[2\]](#)

General Experimental Workflow for Quinoline Synthesis (Gould-Jacobs Reaction Adaptation):



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Caption: A potential synthetic workflow for **8-Bromo-4-hydroxyquinoline-3-carboxylic acid**.

Note: This is a generalized protocol and would require optimization of reaction conditions, solvents, and purification methods.

Spectral Data

Experimental spectral data for **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** is not available in a consolidated form in the public domain. However, characteristic spectral features can be predicted based on its structure.

Expected ^1H NMR Spectral Data: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the quinoline ring system. The chemical shifts and

coupling constants would be influenced by the positions of the bromine, hydroxyl, and carboxylic acid groups.

Expected ^{13}C NMR Spectral Data: The carbon NMR spectrum would display signals for the ten carbon atoms of the quinoline core and the carboxylic acid. The carbon attached to the bromine atom would likely appear in the 110-130 ppm range, while the carbonyl carbon of the carboxylic acid would be significantly downfield.

Expected FT-IR Spectral Data: The infrared spectrum is expected to show characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band around 3000 cm^{-1}), the C=O stretch of the carboxylic acid (around 1700 cm^{-1}), and C=C and C=N stretching vibrations of the quinoline ring in the $1600\text{-}1400\text{ cm}^{-1}$ region.[3]

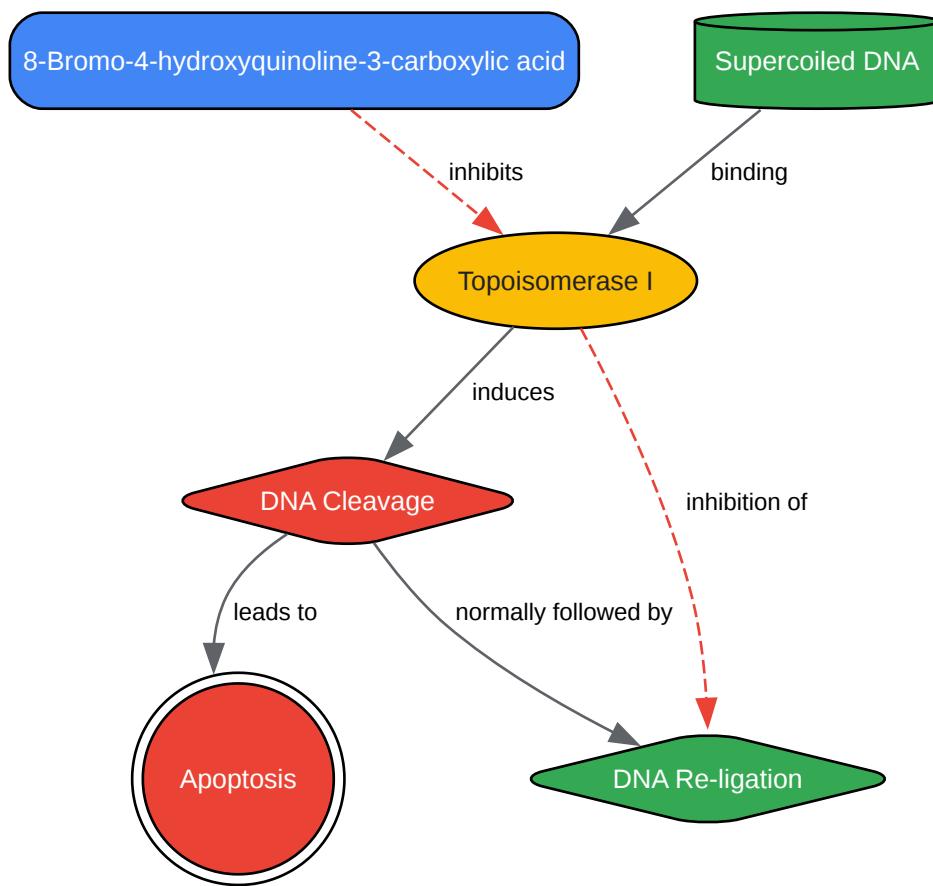
Biological Activity and Mechanism of Action

The biological activity of **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** has not been extensively studied. However, the broader class of 8-hydroxyquinoline derivatives is known to possess a wide range of biological activities, including antimicrobial, antifungal, and anticancer effects.[4] The mechanism of action for many 8-hydroxyquinolines is attributed to their ability to chelate metal ions, which can disrupt essential biological processes in pathogens and cancer cells.

Research on the closely related compound, 8-Bromo-6-fluoro-4-hydroxyquinoline-3-carboxylic acid, has shown notable antimicrobial properties, with a proposed mechanism involving the disruption of bacterial cell wall synthesis.[5] Furthermore, studies on other brominated 8-hydroxyquinolines have demonstrated strong antiproliferative activity against various tumor cell lines, with some derivatives acting as topoisomerase I inhibitors.[6][7]

Given these precedents, it is plausible that **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** could exhibit similar biological activities. Further research is warranted to elucidate its specific mechanism of action and potential therapeutic applications.

Hypothesized Mechanism of Action - Topoisomerase I Inhibition:



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Caption: A proposed mechanism of action via Topoisomerase I inhibition.

Safety and Handling

According to available safety data, **8-Bromo-4-hydroxyquinoline-3-carboxylic acid** is classified as an eye irritant.^[1] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as safety glasses and gloves.

GHS Hazard Statements:

- H319: Causes serious eye irritation.

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Conclusion

8-Bromo-4-hydroxyquinoline-3-carboxylic acid is a chemical compound with potential for further investigation in the fields of medicinal chemistry and materials science. While detailed experimental data is currently limited, its structural similarity to other biologically active quinolines suggests that it may possess interesting pharmacological properties. This guide provides a summary of the available information to serve as a starting point for researchers and developers. Further empirical studies are necessary to fully characterize its synthesis, properties, and applications.

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